

# Solubility and Storage of Tosedostat

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## Compound Focus: Tosedostat

CAS No.: 238750-77-1

Cat. No.: S548190

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The following table summarizes key physical properties and handling information for **Tosedostat**.

Property	Specification
Molecular Weight	406.5 Da [1] (or 406.47 Da [2])
Form	Solid [1]
Solubility in DMSO	100 mM [1] or > 10 mM [2]
Solubility in Ethanol	50 mM [1] or $\geq 15.07$ mg/mL [2]
Solubility in Water	Insoluble [2]
Short-Term Storage	-20°C [1]
Long-Term Storage	-20°C [1]
Storage Sensitivity	Air sensitive; store in the dark to prevent oxidation [1]

## Experimental Protocols and Biological Activity

Here are some established experimental protocols and key findings related to **Tosedostat**'s mechanism and use.

## In Vitro Enzyme Assays

**Tosedostat**'s efficacy is determined by its inhibition of various aminopeptidases. The table below outlines assay conditions for different target enzymes [3].

Target Enzyme	Substrate	Assay Conditions
Leucine Aminopeptidase (LAP)	Tripeptide LGG	50mM HEPES, pH 8.0; 90 min at 37°C [3]
Puromycin-Sensitive Aminopeptidase (PuSA)	Ala-AMC	0.125M Tris-HCl, pH 7.5; 2 hours at 37°C [3]
Aminopeptidase N	Ala-AMC	60µM substrate; 60 min at 37°C [3]
Leukotriene A4 (LTA4) Hydrolase	Arg-AMC	PBS with 0.01% Brij-35; 1 hour at 37°C [3]

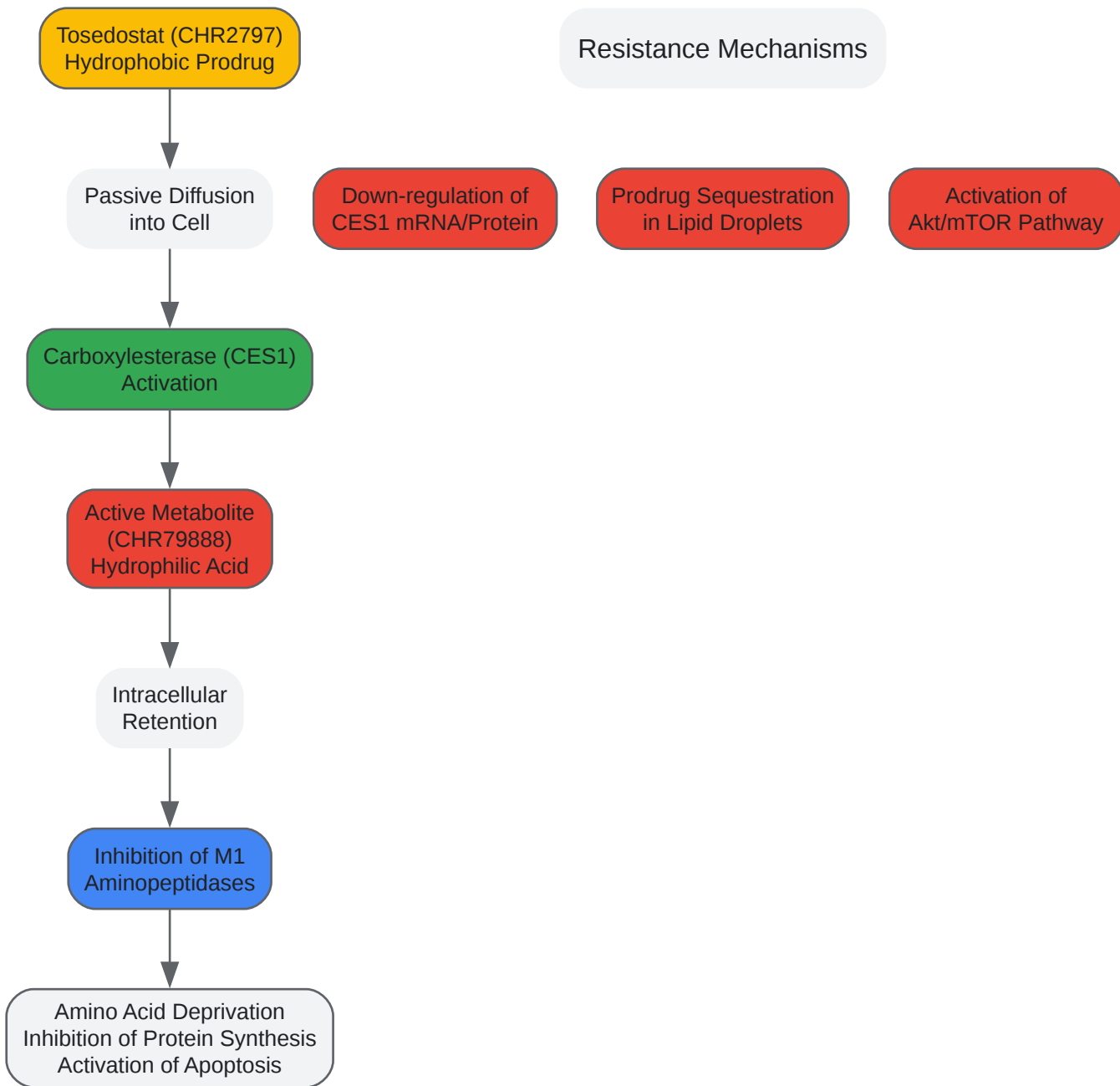
## Cell-Based Assays

For cell proliferation and health, the following methods are used:

- **Proliferation Inhibition:** Measured using a WST-1 assay [3].
- **Apoptosis/Cell Death:** Measured by flow cytometry using an Annexin V-FITC detection kit [3].
- **Cell Cycle Analysis:** Conducted by fixing cells, staining with Propidium Iodide (PI), and analysis by flow cytometry [3].

## Mechanism of Action and Intracellular Activation

**Tosedostat** is a **prodrug** that relies on intracellular activation. The following diagram illustrates its mechanism and the associated resistance pathways.



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This mechanism explains several key observations:

- **Amino Acid Deprivation:** Inhibition of aminopeptidases blocks protein recycling, depleting the intracellular amino acid pool [4] [2] [3].
- **Downstream Effects:** This leads to an **amino acid deprivation response (AADR)**, inhibition of the **mTOR** pathway (switching off protein synthesis), and upregulation of pro-apoptotic factors like **NOXA** [4] [2] [3].

- **Drug Resistance:** Acquired resistance is linked to **down-regulation of CES1**, preventing prodrug activation, and increased prodrug sequestration in **lipid droplets** [4].

## Frequently Asked Questions

### What is the best way to prepare a stock solution of Tosedostat?

- Dissolve **Tosedostat** in DMSO to create a high-concentration stock solution (e.g., 50-100 mM). Gently warming the tube at 37°C and brief sonication can help dissolve the compound completely [2]. This stock can be stored at -20°C for several months. For working concentrations, dilute this stock into your aqueous cell culture medium.

**My experiment shows reduced efficacy of Tosedostat. What could be the cause?** Reduced efficacy, especially in established cell lines, could indicate the development of resistance. Key mechanisms identified include [4]:

- **Loss of CES1 Activity:** Down-regulation of the carboxylesterase CES1, which is essential for converting **Tosedostat** to its active form.
- **Prodrug Sequestration:** An increase in intracellular lipid droplets can sequester the hydrophobic prodrug, making it less available for activation.
- **Activation of Pro-Survival Pathways:** Upregulation of the Akt/mTOR pathway can counteract the drug's effects.

**Are there strategies to overcome Tosedostat resistance?** Research suggests that **combining Tosedostat with an mTOR inhibitor like rapamycin** can overcome resistance in high-level resistant cells where the Akt/mTOR pathway is hyperactive [4].

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## References

1. (CHR2797) (CAS 238750-77-1) | Abcam Tosedostat [abcam.com]
2. Tosedostat (CHR2797) – Aminopeptidase Inhibitor [apexbt.com]

3. (CHR-2797) | Aminopeptidase | CAS 238750-77-1 | Buy... Tosedostat [invivochem.com]

4. down-regulation of carboxylesterase 1, drug sequestration ... [pmc.ncbi.nlm.nih.gov]

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